

Application Notes and Protocols: Preparing Megestrol Acetate Stock Solutions in DMSO

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Compound of Interest

Compound Name: Megestrol Acetate

Cat. No.: B1683872

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Introduction

Megestrol acetate is a synthetic progestin and a derivative of the naturally occurring steroid hormone, progesterone.[1] It is widely used in research and clinical settings, particularly in the study of hormone-dependent cancers and for the treatment of anorexia and cachexia.[2] Due to its hydrophobic nature, **megestrol acetate** is practically insoluble in water (approximately 2 µg/mL at 37°C) but exhibits excellent solubility in organic solvents like dimethyl sulfoxide (DMSO).[1] This application note provides a detailed protocol for the preparation, handling, and storage of **megestrol acetate** stock solutions in DMSO for laboratory use.

Physicochemical and Solubility Data

Accurate preparation of stock solutions requires precise knowledge of the compound's properties and solubility. **Megestrol acetate** is a white crystalline solid.[1] Key quantitative data are summarized below for easy reference.

Table 1: Physicochemical Properties of **Megestrol Acetate**

Property	Value	Source
CAS Number	595-33-5	[3]
Molecular Formula	C ₂₄ H ₃₂ O ₄	[1]
Molecular Weight	384.51 g/mol	[1][4]
Appearance	Crystalline solid	[4]

 Table 2: Solubility and Storage of **Megestrol Acetate**

Solvent	Solubility	Notes	Source
DMSO	≥ 3.84 mg/mL	Gentle warming may be required.	[5]
50 mM	[1]		
68 mg/mL (198.55 mM)	[2]		
76 mg/mL (197.65 mM)	Use fresh DMSO as moisture can reduce solubility.	[3]	
Ethanol	~20 mM	[1]	
21 mg/mL	[3]		
Water	Insoluble	~2 µg/mL at 37°C	[1]

Table 3: Recommended Storage Conditions for Stock Solutions

Storage Temperature	Duration	Notes	Source
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[3][6]
-80°C	1 year / 6 months	Recommended for long-term storage.	[3][6]

Experimental Protocol

This protocol details the steps for preparing a 50 mM stock solution of **megestrol acetate** in DMSO. Calculations can be adjusted based on the desired final concentration.

Materials

- **Megestrol Acetate** powder (purity $\geq 98\%$)[4]
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials for storage

Equipment

- Analytical balance
- Spatula
- Vortex mixer
- Pipettors and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Safety Precautions

- **Megestrol acetate** should be handled with care as it is a hormonally active agent.

- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for **megestrol acetate** before handling.[7]

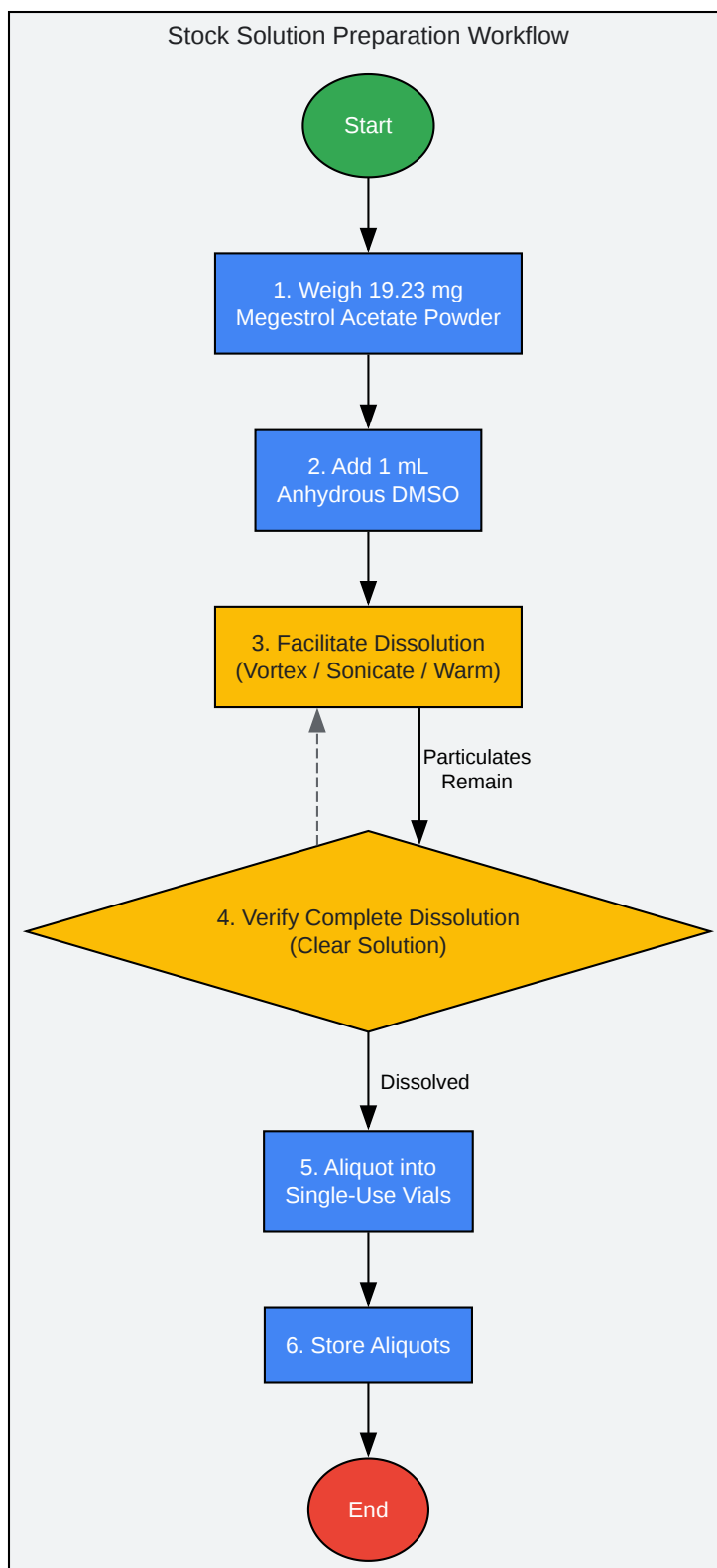
Procedure: Preparation of 1 mL of 50 mM Stock Solution

- Calculate the Required Mass:
 - Molecular Weight (MW) of **Megestrol Acetate** = 384.51 g/mol
 - Desired Concentration = 50 mM = 0.050 mol/L
 - Desired Volume = 1 mL = 0.001 L
 - Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)
 - Mass (mg) = 0.050 mol/L * 0.001 L * 384.51 g/mol * 1000 mg/g = 19.23 mg
- Weighing:
 - Tare a clean, sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out 19.23 mg of **megestrol acetate** powder into the tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **megestrol acetate** powder. It is crucial to use fresh, high-quality DMSO, as absorbed moisture can decrease solubility.[3]
 - Cap the tube securely and vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution to ensure all solid has dissolved. If particulates remain, sonication or gentle warming (e.g., in a 37°C water bath) can be used to facilitate dissolution.[3][5]
- Storage:

- Once the **megestrol acetate** is fully dissolved, the stock solution is ready.
- For storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile vials.[6] This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.[6]
- Label each aliquot clearly with the compound name, concentration, date, and your initials.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (6 months to 1 year).[3][6]

Visualized Workflow

The following diagram illustrates the key steps in the preparation of the **megestrol acetate** stock solution.



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Caption: Workflow for preparing **megestrol acetate** stock solution in DMSO.

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